

# An In-depth Technical Guide to the Safe Handling of 3-Iodopentane

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## Compound of Interest

Compound Name: 3-Iodopentane

Cat. No.: B157830

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and detailed handling precautions for **3-iodopentane** (CAS No. 1809-05-8). The information herein is intended to equip laboratory personnel with the knowledge necessary to handle this chemical safely, minimizing risks to both individuals and the environment.

## Chemical and Physical Properties

A thorough understanding of a chemical's properties is foundational to its safe handling. The following tables summarize the key physical and chemical data for **3-iodopentane**.

Table 1: Physical Properties of **3-Iodopentane**

Property	Value	Source(s)
Molecular Formula	C5H11I	[1][2]
Molecular Weight	198.05 g/mol	[1][2]
Appearance	Light yellow to yellow liquid	[3]
Boiling Point	145 - 154.22 °C	[2][3]
Melting Point	-85.6 °C (estimate)	[3]
Density	1.5047 - 1.5128 g/cm <sup>3</sup> @ 20°C	[2][3]
Refractive Index	1.4952	[3]
Flash Point	43 °C / 109.4 °F	[4]


Table 2: Chemical Safety and Hazard Properties of **3-Iodopentane**


Property	Value	Source(s)
CAS Number	1809-05-8	[1][2]
EC Number	217-313-5	[2]
Primary Hazards	Flammable, Irritant	[1]
InChIKey	VRQDQJYBWZERBW-UHFFFAOYSA-N	[5]
Canonical SMILES	CCC(CC)I	[5]

## Hazard Identification and GHS Classification

**3-Iodopentane** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to be aware of these hazards before handling the substance.

GHS Pictograms:

 alt text

 alt text

Signal Word:Warning[1]

Table 3: GHS Hazard and Precautionary Statements for **3-Iodopentane**

Code	Statement	Source(s)
Hazard Statements		
H226	Flammable liquid and vapor	[1][2]
H315	Causes skin irritation	[1]
H319	Causes serious eye irritation	[1]
H335	May cause respiratory irritation	[1]
Precautionary Statements		
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[6]
P233	Keep container tightly closed.	
P240	Ground/bond container and receiving equipment.	
P241	Use explosion-proof electrical/ventilating/lighting equipment.	
P242	Use only non-sparking tools.	
P243	Take precautionary measures against static discharge.	
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[6]
P264	Wash skin thoroughly after handling.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye	[7]

protection/face protection.

P302+P352	IF ON SKIN: Wash with plenty of water.	[8]
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	[4]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[8]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[6]
P312	Call a POISON CENTER/doctor if you feel unwell.	[9]
P332+P313	If skin irritation occurs: Get medical advice/attention.	[9]
P337+P313	If eye irritation persists: Get medical advice/attention.	[9]
P362	Take off contaminated clothing and wash before reuse.	[9]
P370+P378	In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.	
P403+P233	Store in a well-ventilated place. Keep container tightly closed.	[8]

P403+P235	Store in a well-ventilated place. Keep cool.	
P405	Store locked up.	[8]
P501	Dispose of contents/container to an approved waste disposal plant.	

## Experimental Protocols: Safe Handling Procedures

Adherence to strict experimental protocols is essential for the safe handling of **3-iodopentane**. The following sections detail the necessary precautions.

### Personal Protective Equipment (PPE)

A comprehensive PPE ensemble must be worn at all times when handling **3-iodopentane**.<sup>[10]</sup>

- **Eye and Face Protection:** Chemical safety goggles and a face shield are mandatory to protect against splashes.<sup>[10]</sup>
- **Skin Protection:** A flame-retardant lab coat, along with chemical-resistant gloves (e.g., nitrile rubber), should be worn.<sup>[11]</sup> Contaminated clothing should be removed and washed before reuse.<sup>[12]</sup>
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.<sup>[10]</sup> If exposure limits are exceeded, a NIOSH-approved respirator is necessary.<sup>[4]</sup>

### Engineering Controls

- **Ventilation:** Use adequate general or local exhaust ventilation to keep airborne concentrations below exposure limits.<sup>[12]</sup>
- **Safety Equipment:** An eyewash station and a safety shower must be readily accessible in the immediate work area.<sup>[12]</sup> All equipment used should be explosion-proof.<sup>[4]</sup>

### Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[12] Do not breathe vapors or mists.[6] Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[4] Keep containers tightly closed when not in use.
- Storage: Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames. Keep away from strong oxidizing agents.[4] The storage area should be a designated flammables area.[12]

## Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

### First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[12][13]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[12][13] If irritation persists, seek medical attention.[14]
- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[12][14]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and drink plenty of water. Seek immediate medical attention.[12][14]

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[4] Containers may explode when heated.[4] Hazardous decomposition products include carbon monoxide, carbon dioxide, and hydrogen iodide.[4]

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Remove all sources of ignition. Ensure adequate ventilation. Wear appropriate personal protective equipment.[\[4\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[6\]](#)
- Containment and Cleanup: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.[\[12\]](#)

## Disposal Considerations

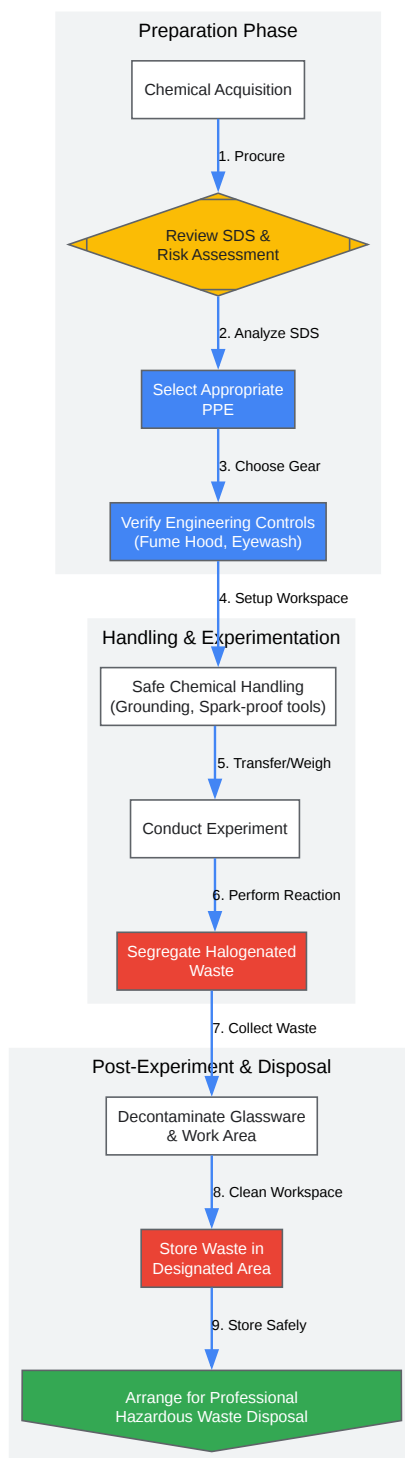
- Waste Disposal: Disposal of **3-iodopentane** and its containers must be in accordance with local, regional, and national regulations.[\[15\]](#) It should be treated as hazardous waste.[\[15\]](#)
- Container Disposal: Empty containers retain product residue and can be dangerous.[\[12\]](#) Do not reuse empty containers. They should be disposed of by a licensed hazardous waste disposal company.[\[15\]](#)

## Logical Workflow for Handling 3-Iodopentane

The following diagram illustrates a logical workflow for the safe handling of **3-iodopentane** from acquisition to disposal.



## Safe Handling Workflow for 3-Iodopentane

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **3-iodopentane**.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)